

2-Fluoro-3-nitrobenzotrifluoride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Fluoro-3-nitrobenzotrifluoride

Cat. No.: B1324385

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An In-depth Technical Guide to 2-Fluoro-3-nitrobenzotrifluoride

This technical guide provides a comprehensive overview of the material safety data, properties, and handling protocols for **2-Fluoro-3-nitrobenzotrifluoride**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development and fine chemical manufacturing.

Chemical Identity and Physical Properties

2-Fluoro-3-nitrobenzotrifluoride is an aromatic organic compound with the chemical formula $C_7H_3F_4NO_2$.^[1] Its structure incorporates a benzene ring substituted with a fluorine atom, a nitro group, and a trifluoromethyl group. This combination of functional groups makes it a versatile building block in organic synthesis.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	61324-97-8	[1]
Molecular Formula	C ₇ H ₃ F ₄ NO ₂	[1]
Molecular Weight	209.1 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]

Note: Due to the specificity of the isomer, some data points are inferred from closely related isomers and should be treated as indicative.

Hazard Identification and Safety Information

2-Fluoro-3-nitrobenzotrifluoride and its isomers are classified as hazardous materials. The primary hazards are associated with acute toxicity, skin irritation, and eye irritation.[\[2\]](#)[\[3\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Source: Classification for isomeric compounds such as 2-Fluoro-5-nitrobenzotrifluoride and 3-Fluoro-2-nitrobenzotrifluoride.[2][3]

Signal Word: Warning[2][3]

Hazard Pictograms:



Experimental Protocols

3.1. General Synthesis Protocol via Nitration

A common method for the synthesis of nitroaromatic compounds is through electrophilic nitration. The following is a generalized protocol for the synthesis of a fluoronitrobenzotrifluoride derivative.[4][5]

- Preparation of Nitrating Mixture: In a reaction vessel equipped with a stirrer and cooling system, slowly add concentrated nitric acid to concentrated sulfuric acid while maintaining a low temperature (0-10°C).[5]
- Addition of Substrate: Gradually add the starting material, in this case, a fluorobenzotrifluoride isomer, to the nitrating mixture. The reaction is exothermic and the temperature should be carefully controlled.
- Reaction: Allow the reaction to proceed at a controlled temperature until completion, which can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Quench the reaction by pouring the mixture over ice. The product can then be extracted with a suitable organic solvent.
- Purification: The organic layer is washed with water and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product can be further purified by distillation or chromatography.

3.2. Safe Handling and Personal Protective Equipment (PPE)

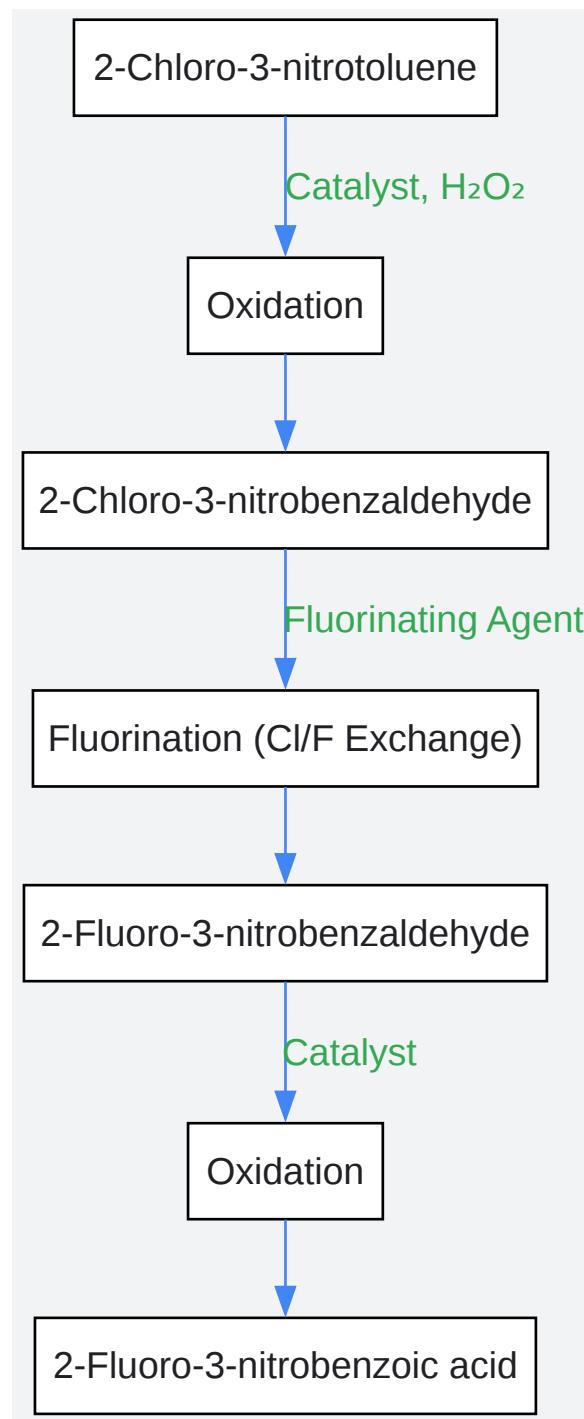
Due to the hazardous nature of **2-Fluoro-3-nitrobenzotrifluoride**, strict safety protocols must be followed.

- Ventilation: All work should be conducted in a well-ventilated chemical fume hood.[6]
- Personal Protective Equipment:
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[7]
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[7]
 - Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[7]
 - Respiratory Protection: If working outside a fume hood or if vapors are present, use a respirator with an appropriate filter.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[3][6]
- Spill Response: In case of a spill, evacuate the area. Use an inert absorbent material to contain the spill. Dispose of the waste in a sealed, labeled container.[8]

Visualization of Workflows and Pathways

4.1. Chemical Synthesis Pathway

The following diagram illustrates a potential synthesis route for a 2-fluoro-3-nitro-substituted benzoic acid, starting from a chlorinated toluene derivative. This highlights the types of transformations this class of molecules undergoes.

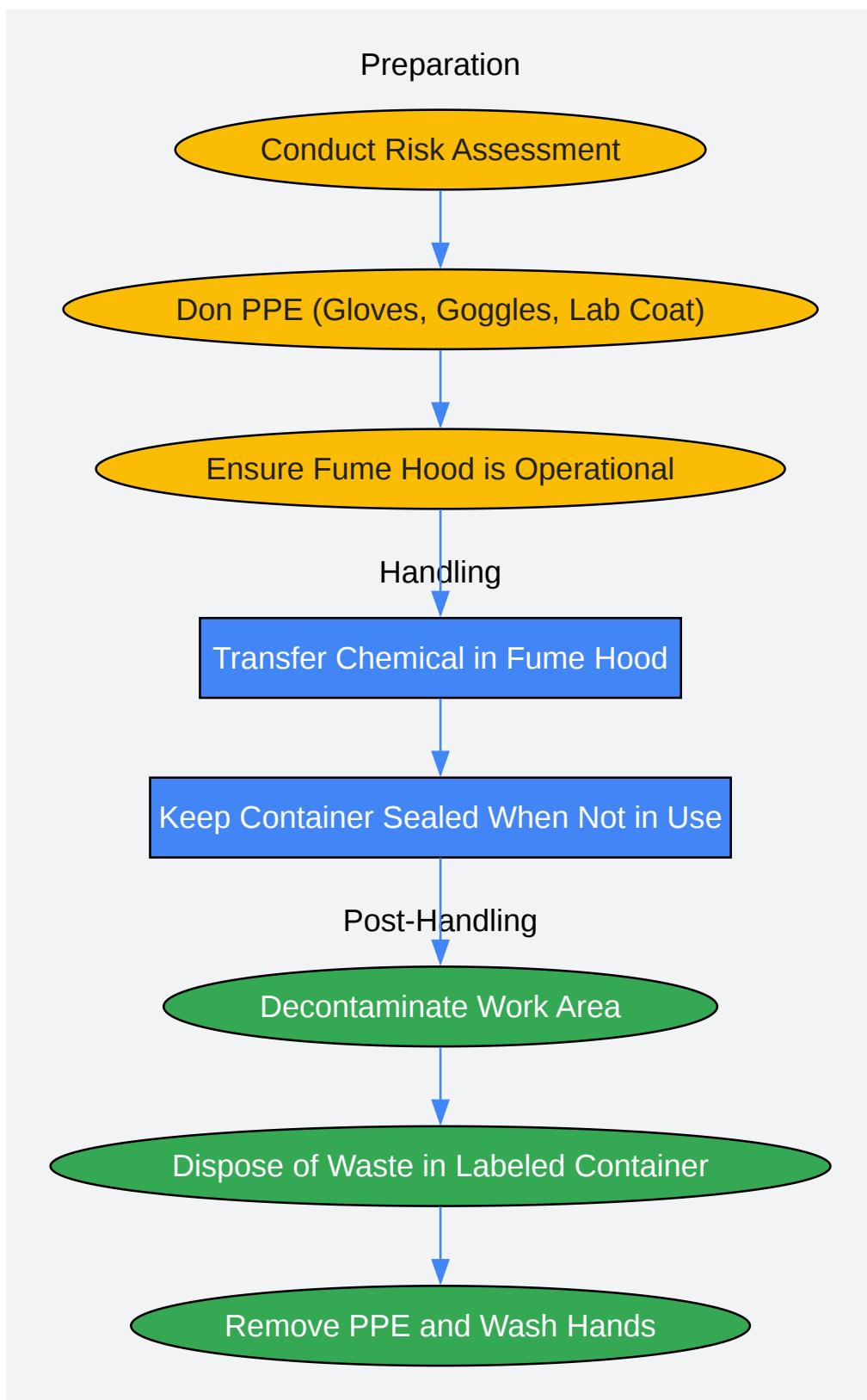


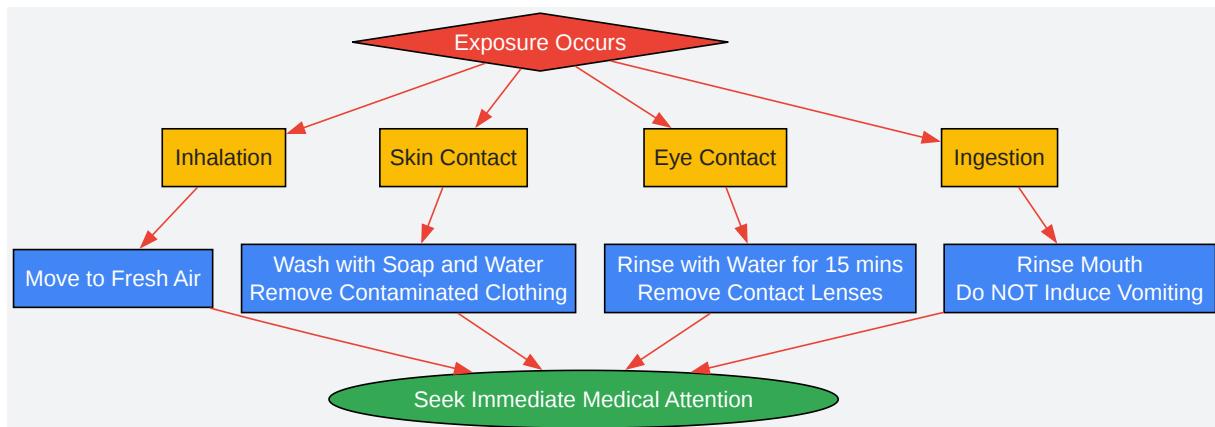
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Caption: Generalized synthesis pathway for a related compound.

4.2. Safe Handling Workflow

This diagram outlines the essential steps for the safe handling of **2-Fluoro-3-nitrobenzotrifluoride** in a laboratory setting.





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